

# Barium Di(ethanesulphonate): A Comprehensive Technical Guide on Chemical Structure and Analysis

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## Compound of Interest

Compound Name: *Barium di(ethanesulphonate)*

Cat. No.: *B15176592*

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## Introduction

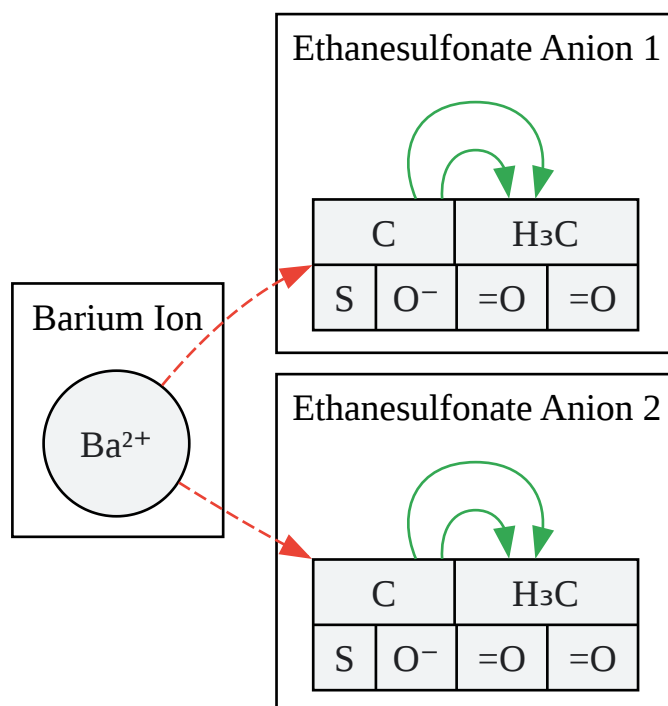
**Barium di(ethanesulphonate)**, an organometallic salt, is a compound of interest in various chemical and pharmaceutical research areas. Its structure, comprising a divalent barium cation and two ethanesulfonate anions, gives it unique properties that are pertinent to its potential applications. This technical guide provides an in-depth overview of the chemical structure, synthesis, and comprehensive analytical methodologies for the characterization of **barium di(ethanesulphonate)**. All quantitative data is presented in structured tables, and detailed experimental protocols are provided.

## Chemical Structure and Properties

**Barium di(ethanesulphonate)** is the salt formed from the neutralization of ethanesulfonic acid with a barium source. The barium ion ( $\text{Ba}^{2+}$ ) forms an ionic bond with two ethanesulfonate anions ( $\text{CH}_3\text{CH}_2\text{SO}_3^-$ ).

Table 1: Chemical Identity of **Barium Di(ethanesulphonate)**

Identifier	Value
IUPAC Name	barium di(ethanesulphonate)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> BaO <sub>6</sub> S <sub>2</sub>
Molecular Weight	355.62 g/mol
CAS Number	Not assigned



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Figure 1: Chemical structure of **Barium di(ethanesulphonate)**.

## Synthesis of Barium Di(ethanesulphonate)

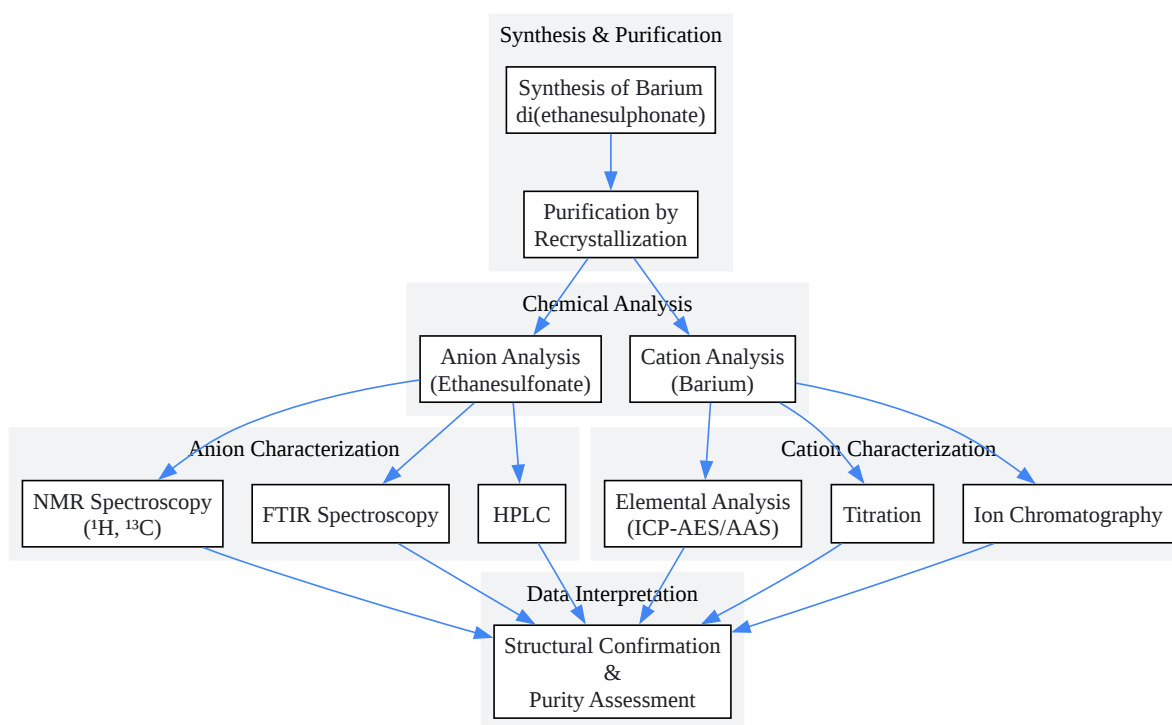
A classical method for the synthesis of **barium di(ethanesulphonate)** involves the neutralization of ethanesulfonic acid with barium carbonate.<sup>[1]</sup>

## Experimental Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve a known quantity of ethanesulfonic acid in deionized water.
- **Neutralization:** Gradually add a stoichiometric amount of barium carbonate powder to the ethanesulfonic acid solution while stirring. Effervescence (release of  $\text{CO}_2$ ) will be observed.
- **Reaction Completion:** Continue stirring and gently heat the mixture to ensure complete neutralization. The reaction is complete when the effervescence ceases and the pH of the solution is neutral (pH ~7).
- **Filtration:** Filter the hot solution to remove any unreacted barium carbonate or other insoluble impurities.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization of **barium di(ethanesulphonate)**.
- **Isolation and Drying:** Collect the crystals by vacuum filtration, wash with a small amount of cold deionized water, and dry in a vacuum oven at a moderate temperature.

## Chemical Analysis

A comprehensive analysis of **barium di(ethanesulphonate)** involves the characterization of both its anionic (ethanesulfonate) and cationic (barium) components.



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## References

- 1. The preparation of ethanesulfonic acid\_Chemicalbook [chemicalbook.com]
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